

Kurarinol stability storage conditions -20C

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Compound Focus: Kurarinol

CAS No.: 855746-98-4

Cat. No.: S1892490

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Storage Specifications

The most precise storage condition found for **kurarinol** comes from a chemical supplier's specifications.

Property	Specification
Recommended Long-term Storage	-20°C (for powder form) [1]
Alternative/Short-term Storage	-80°C (for solution form) [1]
Physical Form	Solid, Powder [1] [2]
Solubility	Soluble in DMSO, Acetone, Chloroform, Dichloromethane, Ethyl Acetate [2]
Melting Point	166-169 °C [2]

Handling and Safety Procedures

Safe handling of **kurarinol** is crucial for personal and experimental safety.

Aspect	Guideline
Personal Protective Equipment (PPE)	Safety goggles, protective gloves, and impervious clothing are required. A suitable respirator is advised if dust is generated [1].
Engineering Controls	Use areas with appropriate exhaust ventilation. Ensure accessible safety showers and eye wash stations are available [1].
Safe Handling	Avoid inhalation, and contact with skin and eyes. Do not eat, drink, or smoke when handling the product. Wash skin thoroughly after handling [1].
First Aid - Ingestion	Wash out the mouth with water. Do NOT induce vomiting and call a physician immediately [1].
Spill Management	Absorb spills with a liquid-binding material (e.g., diatomite). Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of contaminated material according to local regulations [1].

Experimental Context & Identified Data Gap

While direct stability studies on **kurarinol** are not available in the searched literature, it is a well-researched compound. The table below summarizes its key experimental uses and confirms the data gap regarding specific stability studies.

Context	Details
Pharmacological Activity	Kurarinol is a flavanone from <i>Sophora flavescens</i> with studied bioactivities, including tyrosinase inhibition, anticancer potential, and lipid-lowering effects in vivo [2] [3].
Analytical Methods	A UPLC method has been developed and validated for determining related compounds (like trifolirhizin) in rat plasma, indicating that precise stability tracking is feasible [4].
Data Gap	No peer-reviewed study explicitly investigating the chemical stability or degradation profile of kurarinol during storage at -20°C was identified.

Troubleshooting Guide

Here are solutions to common issues you might encounter.

Problem	Possible Cause	Solution / Preventive Action
Uncertain Stability at -20°C	Lack of published stability data.	Aliquot: Store the powder in small, single-use aliquots to minimize freeze-thaw cycles and exposure to air [5].
		Monitor: For prepared solutions, note the date of preparation and conduct periodic checks for precipitation or changes in color.
Sample Degradation	Improper handling, contamination, or moisture.	Use Dry Powder: Ensure the powder is at room temperature before opening the container to prevent condensation [5].
		Aseptic Technique: Use sterile utensils and containers when handling.
Poor Solubility	Incorrect solvent choice.	Pre-dissolve kurarinol in a suitable solvent like DMSO to create a concentrated stock solution before diluting into aqueous buffers [2].

Recommended Experimental Protocol for Stability Verification

To establish your own stability data, you can adopt and validate a methodology based on established analytical techniques.

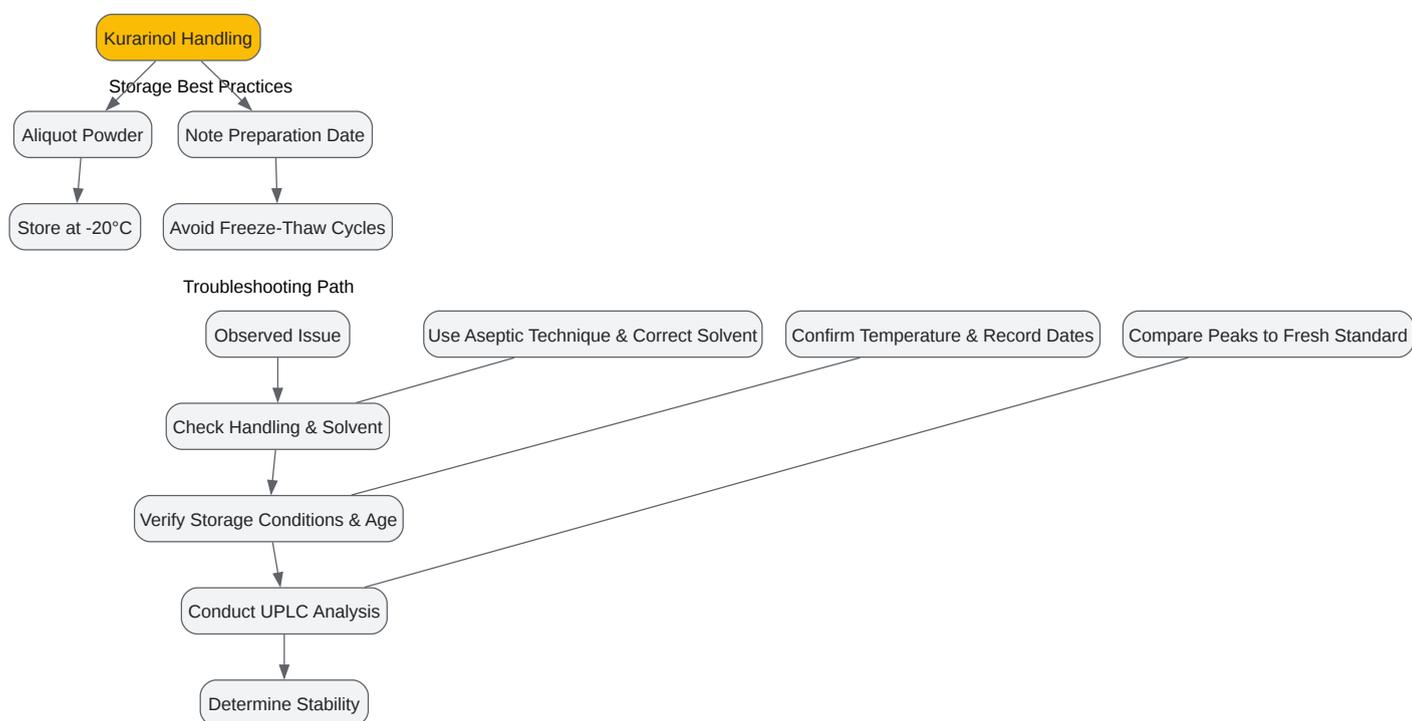
1. Objective: To determine the chemical stability of **kurarinol** stored at -20°C over a defined period.

2. Methodology (Adapted from Published Protocols):

- **Sample Preparation:** Prepare a stock solution of **kurarinol** in a suitable solvent like DMSO or methanol. Aliquot into small, sealed vials.
- **Storage Conditions:** Store aliquots at -20°C. For comparison, store additional aliquots at -80°C and perhaps 4°C.
- **Analysis Intervals:** Test the samples at time zero (T0) and at regular intervals (e.g., 1 week, 1 month, 3 months, 6 months).
- **Analytical Technique:**
 - **Ultra-Performance Liquid Chromatography (UPLC):** This method offers high speed, resolution, and sensitivity, making it ideal for stability studies [4].
 - **Chromatographic Conditions (Example):** Utilize a C18 column. A mobile phase of acetonitrile and water (with trifluoroacetic acid) can be used with gradient elution. Detection can be performed with a UV detector or a mass spectrometer [4].
- **Data Analysis:** Compare the UPLC chromatograms of stored samples with the T0 sample. A decrease in the peak area of **kurarinol** or the appearance of new peaks (degradants) indicates degradation.

Workflow and Troubleshooting Visualization

The following diagram outlines the key steps for handling **kurarinol** and troubleshooting common storage issues.



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